

Technical Deep Dive: Tenuifolside D

Characterization via Mass Spectrometry

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Compound of Interest

Compound Name: *Tenuifolside D*

CAS No.: 139726-38-8

Cat. No.: B12765627

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Executive Summary

Tenuifolside D is a bioactive secondary metabolite isolated from the roots of *Polygala tenuifolia* (Yuan Zhi). Unlike its more abundant congeners (Tenuifolside A, B, and C), which are complex sucrose esters, **Tenuifolside D** is chemically distinct as a 1,5-anhydro-D-glucitol derivative. This structural divergence presents unique challenges and opportunities in mass spectrometry (MS) profiling, particularly when analyzing complex plant matrices where isomerism and source-fragmentation can obscure identification.^[1]

This guide provides a rigorous technical framework for the extraction, detection, and structural validation of **Tenuifolside D**, designed for researchers in pharmacognosy and drug discovery.

Part 1: Physicochemical Profile & Identity

Correct identification relies on distinguishing **Tenuifolside D** from the larger oligosaccharide esters (e.g., Tenuifolside A, MW ~682 Da) often present in the same fraction.

Table 1: Chemical Specifications

Parameter	Specification
Compound Name	Tenuifoliside D
IUPAC Name	[(2R,3S,4R,5S)-3,4,5-trihydroxyoxan-2-yl]methyl (E)-3-(3,4,5-trimethoxyphenyl)prop-2-enoate
CAS Registry Number	139726-38-8
Molecular Formula	C ₁₈ H ₂₄ O ₉
Monoisotopic Mass	384.1420 Da
Average Molecular Weight	384.38 g/mol
Structural Class	Phenylpropanoid glycoside (1,5-anhydro-D-glucitol core)
Key Moiety	3,4,5-Trimethoxycinnamic acid (TMCA) ester

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Critical Note on Nomenclature: In older literature or non-standardized databases, "Tenuifoliside D" is occasionally misclassified as a sucrose ester isomer (C43 or C42 series). Always verify the molecular weight (~384 Da) to ensure you are targeting the correct chemical entity.

Part 2: Mass Spectrometry Dynamics

Ionization Strategy

- Mode: Negative Ion Mode (ESI-) is the industry standard for **Tenuifoliside D**.
- Rationale: The molecule lacks basic nitrogen atoms for easy protonation in positive mode. However, the phenolic nature of the cinnamic acid moiety and the hydroxyl groups on the sugar core readily deprotonate, forming stable $[M-H]^-$ ions.

- Adducts: In the presence of formic acid/ammonium formate buffers, $[M+HCOO]^-$ (formate adducts) are common.

Fragmentation Logic (MS/MS)

The fragmentation of **Tenuifolside D** follows a predictable pathway driven by ester bond cleavage:

- Precursor Ion: m/z 383.13 $[M-H]^-$
- Primary Cleavage: Hydrolysis of the ester linkage releases the acid moiety.
- Diagnostic Product Ion: m/z 237 [3,4,5-trimethoxycinnamic acid - H] $^-$.
- Secondary Fragments: Decarboxylation of the acid moiety (m/z 193) or methyl radical losses (m/z 222).

Part 3: Experimental Protocol

This protocol synthesizes best practices for extracting and analyzing oligosaccharide esters from *Polygala tenuifolia*.

A. Sample Preparation (Extraction)

- Pulverization: Grind dried *P. tenuifolia* roots to a fine powder (pass through a 40-mesh sieve).
- Extraction: Weigh 1.0 g of powder and extract with 25 mL of 70% Methanol (v/v).
- Ultrasonication: Sonicate for 30 minutes at room temperature (40 kHz, 250 W).
- Clarification: Centrifuge at 12,000 rpm for 10 minutes.
- Filtration: Filter supernatant through a 0.22 μ m PTFE membrane. Note: Nylon filters may bind phenolic compounds; PTFE is preferred.

B. LC-MS/MS Conditions

- Instrument: UHPLC coupled to Q-TOF or Triple Quadrupole MS.

- Column: C18 Reverse Phase (e.g., ACQUITY UPLC HSS T3, 1.8 μ m, 2.1 $\times$ 100 mm).
- Mobile Phase:
 - (A) 0.1% Formic Acid in Water (Suppresses silanol ionization, improves peak shape).
 - (B) Acetonitrile (ACN).
- Gradient:
 - 0–2 min: 5% B
 - 2–10 min: 5% $\rightarrow$ 30% B (Target window for **Tenuifoliside D**)
 - 10–15 min: 30% $\rightarrow$ 95% B
- Flow Rate: 0.3 mL/min.
- Column Temp: 40°C.

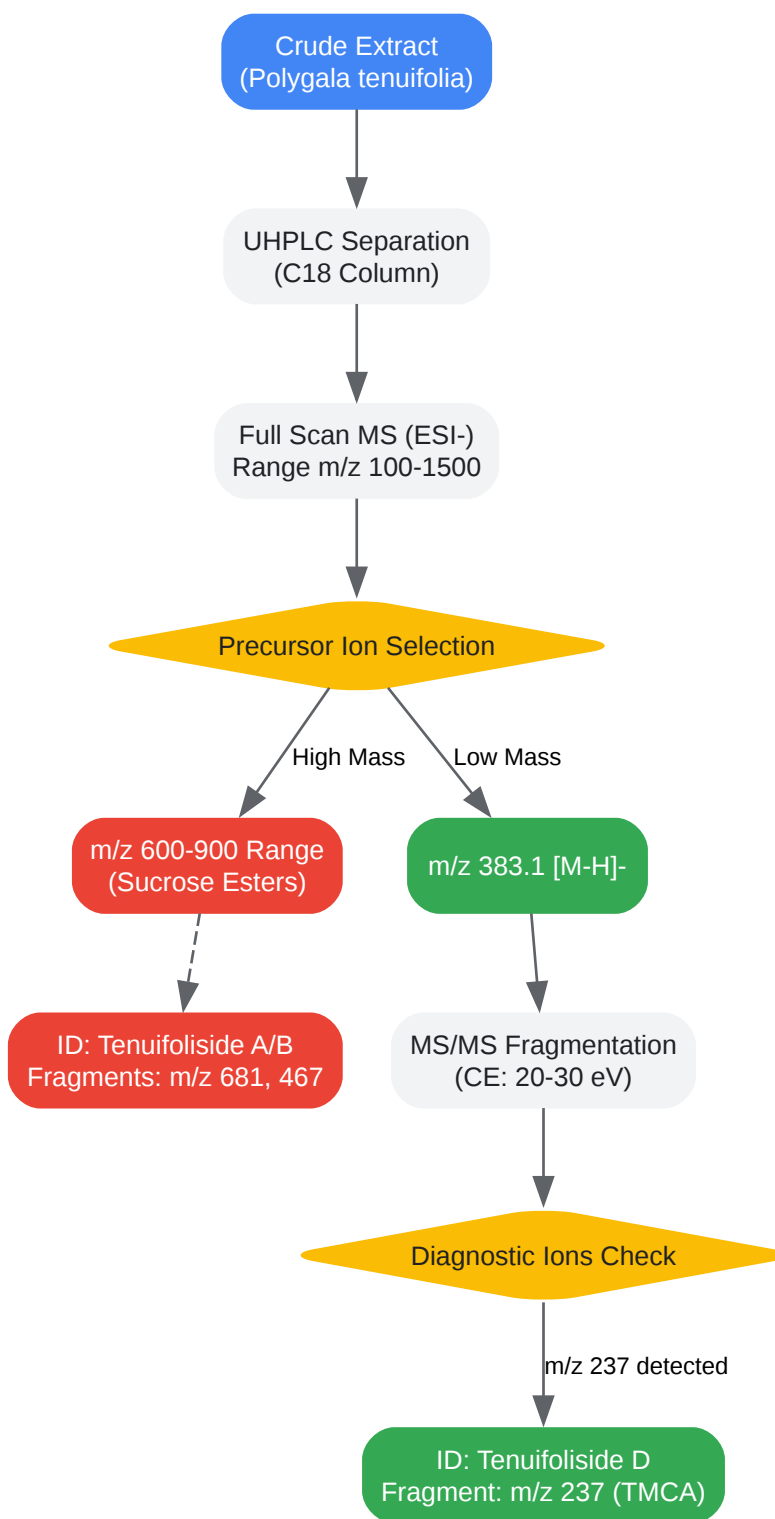
C. Mass Spectrometry Parameters (Source: ESI-)

Parameter	Setting
Capillary Voltage	2.5 kV (Negative Mode)
Cone Voltage	30 V
Source Temperature	120°C
Desolvation Temperature	400°C
Desolvation Gas	800 L/hr (N ₂)
Collision Energy	Ramp 15–30 eV (for MS/MS fragmentation)

Part 4: Visualization & Workflows

Workflow 1: Analytical Logic Flow

This diagram illustrates the decision matrix for identifying **Tenuifoliside D** amidst the complex "Tenuifoliside" family (A, B, C, D).

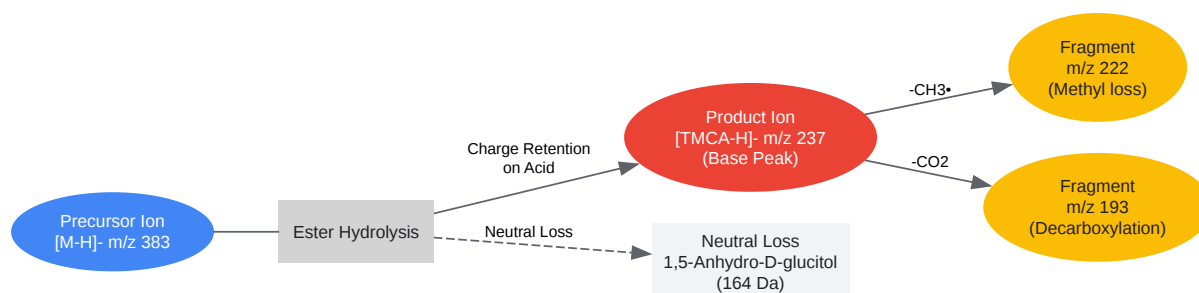


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Caption: Analytical workflow distinguishing **Tenuifolioside D** (low mass) from Tenuifolioside A/B (high mass) using precursor ion selection.

Workflow 2: Fragmentation Pathway (MS/MS)

The specific cleavage pattern of **Tenuifolside D** in negative ion mode.



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Caption: MS/MS fragmentation of **Tenuifolside D**. The cleavage of the ester bond yields the characteristic trimethoxycinnamic acid ion (m/z 237).

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